

Application Note: Preparation, Handling, and Experimental Protocols for Galantide (M15) Peptide

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Compound of Interest

Compound Name: Galantide (M15)

Cat. No.: B10795280

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Executive Summary & Pharmacological Profile

Galantide, widely recognized in neuropharmacological literature as M15, is a highly potent, chimeric peptide that acts as a reversible, non-specific galanin receptor antagonist. Structurally, it is synthesized by fusing the N-terminal fragment of galanin (amino acids 1–13) with the C-terminal fragment of Substance P (amino acids 5–11).

This hybridization yields a 20-amino acid sequence that competitively binds to GalR1 and GalR2 receptors. By blocking endogenous galanin binding, Galantide effectively antagonizes galanin-mediated physiological processes, most notably the inhibition of glucose-induced insulin secretion from pancreatic islets ($IC_{50} = 1.0 \text{ nM}$) and the attenuation of galanin-induced increases in K^+ conductance ($IC_{50} = 4.0 \text{ nM}$).

Physicochemical Properties

Understanding the physicochemical nature of Galantide is critical for maintaining its structural integrity during reconstitution.

Property	Value / Description
Sequence (1-letter)	GWTLNSAGYLLGPQQFFGLM-NH ₂
Molecular Weight	2199.58 g/mol
Chemical Formula	C ₁₀₄ H ₁₅₁ N ₂₅ O ₂₆ S
Purity	>95% (via HPLC)
Salt Form	Typically supplied as Trifluoroacetate (TFA) salt
Solubility	Soluble in sterile H ₂ O, 0.9% NaCl, or pH 5-7 buffers
Storage (Solid)	Lyophilized powder must be stored at -20°C to -80°C

Causality in Preparation: The "Why" Behind the Protocol

As a researcher, executing a protocol requires understanding the mechanistic reasoning behind each step to prevent downstream experimental failure.

- **Centrifugation Before Opening:** Lyophilized peptides are highly electrostatic and can disperse during transit, adhering to the vial's cap or walls. Centrifugation ensures the entire peptide mass is localized at the bottom, preventing mass loss and ensuring accurate molarity calculations.
- **Solvent Selection:** While Galantide TFA salt is highly water-soluble, reconstituting it in 0.9% NaCl (saline) or a physiological buffer (pH 5-7) is highly recommended. This mimics physiological osmolarity, which is critical to prevent osmotic shock in downstream in vitro (e.g., patch-clamp) or in vivo (e.g., intracerebroventricular injections) applications.
- **The Critical Role of Carrier Proteins (BSA):** Galantide contains multiple highly hydrophobic residues (Trp, Tyr, Phe, Leu). In aqueous solutions, these residues drive the peptide to non-specifically adsorb to the hydrophobic surfaces of polypropylene microcentrifuge tubes and pipette tips. Adding 0.01% to 0.1% Bovine Serum Albumin (BSA) saturates these plastic

binding sites. Without BSA, a nominal 100 nM working solution might effectively deliver only 40-50 nM to your cell culture, severely skewing dose-response curves.

- **Avoidance of Mechanical Shearing:** Vigorous vortexing introduces air bubbles and mechanical stress, leading to peptide denaturation and aggregation. Gentle swirling is the only self-validating method to ensure the peptide remains in its active conformation.

Step-by-Step Methodology: Stock Solution Preparation

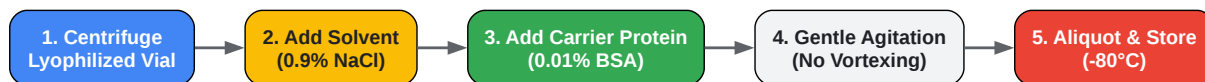
Objective: Prepare a 1 mM stock solution of Galantide from a standard 1 mg vial. Self-Validating Calculation:

- Mass = 1 mg (1×10^{-3} g)
- Moles = 1×10^{-3} g / 2199.58 g/mol = 0.4546 μ mol
- Required Volume for 1 mM (1 μ mol/mL) = 454.6 μ L

Reconstitution Protocol

- **Equilibration:** Allow the sealed vial of lyophilized Galantide to reach room temperature in a desiccator for 30 minutes. Reasoning: Opening a cold vial causes atmospheric moisture to condense on the peptide, initiating premature hydrolysis.
- **Centrifugation:** Spin the vial at $10,000 \times g$ for 1 minute in a microcentrifuge.
- **Primary Reconstitution:** Add exactly 454.6 μ L of sterile 0.9% NaCl directly to the peptide pellet to achieve a 1 mM concentration.
- **Dissolution:** Do NOT vortex. Gently pipette the solution up and down 5-10 times. Visually inspect the solution against a light source; it should be completely transparent. If micro-particulates persist, place the vial in a sonicating water bath for 1-2 minutes at room temperature.
- **Carrier Addition (For Dilutions):** When diluting the 1 mM stock to your final working concentrations (e.g., 10 μ M), use a buffer containing 0.01% BSA.

- Aliquoting & Storage: Divide the 1 mM stock into 10–50 μL single-use aliquots in low-binding microcentrifuge tubes. Store immediately at -80°C . Avoid all freeze-thaw cycles.



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Workflow for the reconstitution and storage of **Galantide (M15)** peptide stock solutions.

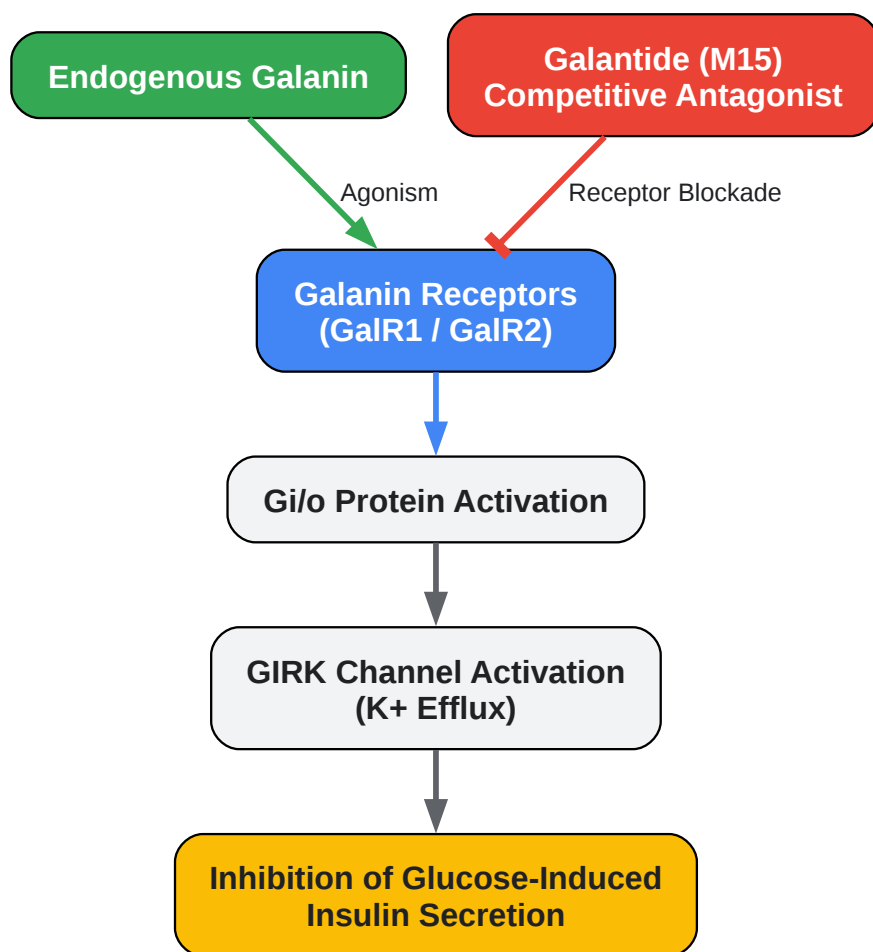
Experimental Applications & Working Concentrations

Galantide is utilized across a variety of neuroendocrinological and behavioral assays. Below is a validated reference table for experimental design:

Experimental Model	Target System	Recommended Concentration	Methodological Notes
In Vitro Pancreatic Islets	Galanin-mediated insulin inhibition	1.0 nM – 10 nM	Blocks galanin-induced inhibition of glucose-stimulated insulin secretion.
In Vitro Cortical Neurons	Shear stress-induced neurotoxicity	100 nM	Applied 24h prior to stress; blocks the neuroprotective effects of endogenous galanin .
In Vivo Mice (ICV)	Social memory / Recognition tests	6 nM – 6000 nM	Stock must be prepared in 0.01% BSA in saline to prevent tubing adsorption .
In Vivo Rats (ICV)	Hypothalamic binding sites	Variable (Dose-dependent)	Typically dissolved directly in 0.9% NaCl; infused at 1 µL/20 s.

Mechanistic Pathway Visualization

Galantide exerts its primary effects by competitively occupying the GalR1/GalR2 binding pockets, thereby preventing the downstream activation of Gi/o proteins and subsequent ion channel modulations.



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Mechanism of **Galantide (M15)** antagonizing galanin-mediated cellular signaling pathways.

References

- National Center for Biotechnology Information. "Galantide | CID 16132126". PubChem. URL: [\[Link\]](#)
- PLOS One. "Galanin Protects against Nerve Injury after Shear Stress in Primary Cultured Rat Cortical Neurons". PLOS One. URL: [\[Link\]](#)
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